

Physical and chemical properties of $\text{Mg}(\text{BrO}_3)_2$

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Compound of Interest

Compound Name: Magnesium bromate

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An In-depth Technical Guide to the Physical and Chemical Properties of **Magnesium Bromate** ($\text{Mg}(\text{BrO}_3)_2$)

This document provides a comprehensive overview of the physical and chemical properties of **magnesium bromate**, $\text{Mg}(\text{BrO}_3)_2$, intended for researchers, scientists, and professionals in drug development. It covers key characteristics, experimental protocols for its synthesis, and its reactivity profile.

Physical Properties

Magnesium bromate is a crystalline solid that is soluble in and denser than water.^{[1][2][3][4][5]} The compound typically exists in its hexahydrate form, $\text{Mg}(\text{BrO}_3)_2 \cdot 6\text{H}_2\text{O}$, which presents as colorless or white crystals.^[2] While it is soluble in water, it is insoluble in alcohol.^{[2][6]}

Table 1: Quantitative Physical Properties of **Magnesium Bromate**

Property	Value	Notes
Molecular Formula	Mg(BrO ₃) ₂	Anhydrous form[1][5]
Mg(BrO ₃) ₂ ·6H ₂ O	Hexahydrate form[2][6]	
Molar Mass	280.11 g/mol	[1][2][5][7]
Appearance	White crystals or crystalline powder	[6]
Colorless or white crystals	For the hexahydrate form[7]	
Solubility	Soluble in water	[1][2][4][6]
Soluble in 1.5 parts water	For the hexahydrate form[7]	
Insoluble in alcohol	[2][6]	
Melting Point	~200°C	Temperature at which the hexahydrate loses its water of hydration, followed by decomposition at higher temperatures.[7][8]

Chemical Properties and Reactivity

Magnesium bromate is a strong oxidizing agent.[1][4] Its chemistry is primarily defined by the oxidizing nature of the bromate ion (BrO₃⁻).[2]

Table 2: Chemical Identifiers and Reactivity Profile

Identifier/Property	Value/Description
IUPAC Name	magnesium dibromate[1]
CAS Number	14519-17-6[1][2]
Reactivity Profile	Strong oxidizing agent.[1][4]
Hazardous Reactions	- May cause ignition when in contact with organic materials.[1][3][4][6] - Can explode upon heat, percussion, or friction when combined with finely divided aluminum.[1][3][4][6] - May decompose explosively when heated or involved in a fire.[1][3][6] - Can react explosively with hydrocarbons (fuels).[1][6]
Decomposition	Decomposes at temperatures higher than 200°C.[7] When heated to decomposition, it may emit toxic fumes.[9] Fire may produce irritating, corrosive, and/or toxic gases.[4][6]

Experimental Protocols: Synthesis of Magnesium Bromate

The synthesis of **magnesium bromate** is typically achieved through neutralization or double displacement reactions.[2] A significant challenge in some methods is the instability of the compound under acidic conditions.[2][6]

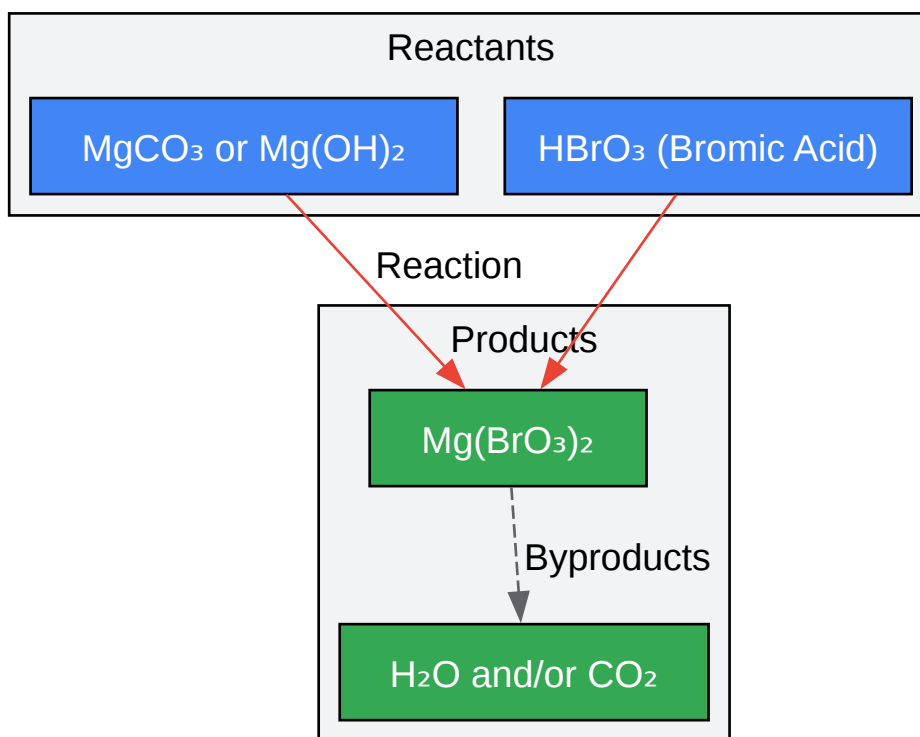
Neutralization Reaction with Bromic Acid

One common method involves the reaction of a magnesium-containing base, such as magnesium carbonate (MgCO_3) or magnesium hydroxide (Mg(OH)_2), with bromic acid (HBrO_3). [2]

- Reaction with Magnesium Carbonate: $\text{MgCO}_3 + 2\text{HBrO}_3 \rightarrow \text{Mg(BrO}_3)_2 + \text{H}_2\text{O} + \text{CO}_2$ [2] This reaction produces **magnesium bromate**, water, and carbon dioxide gas.[2]

- Reaction with Magnesium Hydroxide: $\text{Mg}(\text{OH})_2 + 2\text{HBrO}_3 \rightarrow \text{Mg}(\text{BrO}_3)_2 + 2\text{H}_2\text{O}$ [2] This pathway yields only **magnesium bromate** and water.[2]

Diagram 1: Synthesis via Neutralization



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Caption: Synthesis of $\text{Mg}(\text{BrO}_3)_2$ via neutralization reaction.

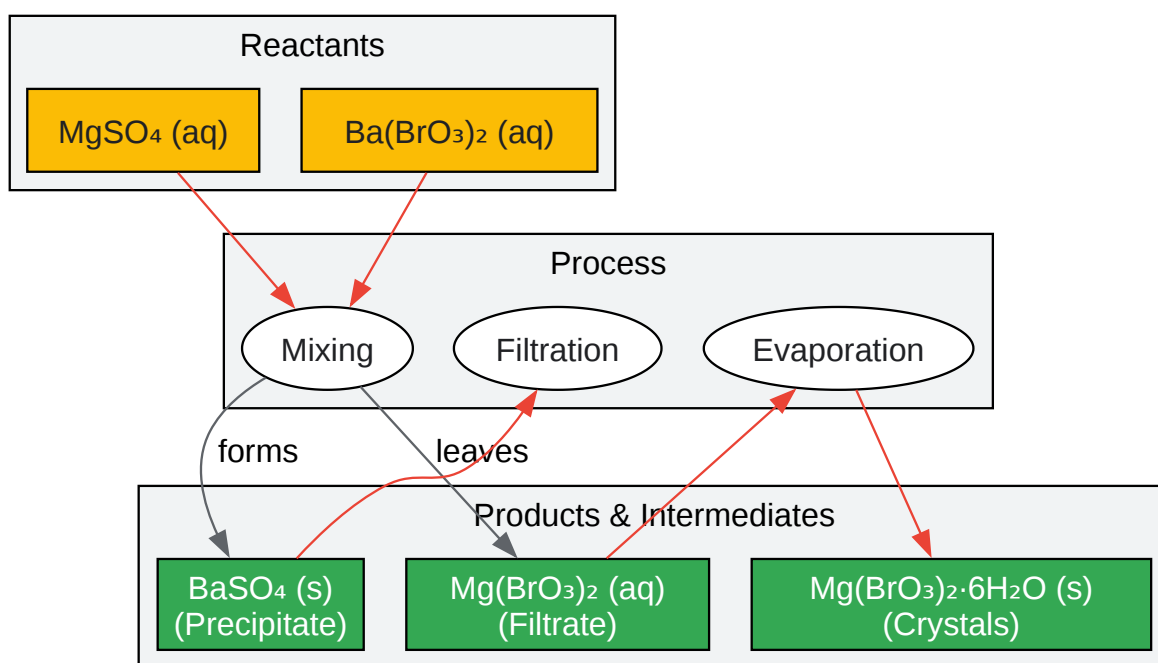
Double Displacement Reaction

To avoid the acidic conditions that can lead to decomposition, a double displacement reaction is often preferred.[6] This involves using a soluble bromate salt.

- Reaction with Sodium Bromate: $\text{Mg}(\text{OH})_2 + 2\text{NaBrO}_3 \rightarrow \text{Mg}(\text{BrO}_3)_2 + 2\text{NaOH}$ [6] This method is effective because the basicity of sodium bromate helps prevent the decomposition of the product in solution.[6]
- Reaction with Barium Bromate: Another preparation method involves adding a solution of magnesium sulfate (MgSO_4) to a solution of barium bromate ($\text{Ba}(\text{BrO}_3)_2$). The insoluble

barium sulfate (BaSO_4) precipitates, leaving **magnesium bromate** in the solution. The solution is then evaporated to recrystallize the hexahydrate product, $\text{Mg}(\text{BrO}_3)_2 \cdot 6\text{H}_2\text{O}$.^[6]

Diagram 2: Synthesis via Double Displacement



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Caption: Synthesis of $\text{Mg}(\text{BrO}_3)_2$ via double displacement.

Safety and Hazards

Magnesium bromate is a hazardous substance that requires careful handling.

- **Health Hazards:** Contact may cause irritation to the skin, eyes, and mucous membranes.^{[1][2][3][4][5]} It may be toxic by ingestion, inhalation, and skin absorption.^{[1][2][4][5]} Inhalation, ingestion, or contact with the substance may lead to severe injury, burns, or even death.^[6]
- **Fire Hazard:** As a strong oxidizer, it poses a significant fire risk, especially when in contact with organic materials or other combustibles like wood, paper, and oil.^{[1][3][4][6]} It can

accelerate burning when involved in a fire, and containers may explode when heated.[1][3][6]
For small fires, water should be used; dry chemicals or foams are not recommended.[3][4]

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